

Mefexamide Hydrochloride: An Investigation into its Psychostimulant and Antidepressant Properties

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Compound of Interest

Compound Name: Mefexamide hydrochloride

Cat. No.: B6575005

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available, albeit limited, scientific and historical information regarding **Mefexamide hydrochloride**. A comprehensive understanding of this compound is hindered by the scarcity of modern research and the inaccessibility of full-text historical studies. The information presented herein should be interpreted with caution and is intended for research and informational purposes only.

Introduction

Mefexamide hydrochloride, also known by synonyms such as Mefexamida and Timodyne, is a chemical entity with the molecular formula $C_{15}H_{25}ClN_2O_3$. While historical data points towards its investigation as an antidepressant, more recent, albeit limited, sources describe it as a "particular psychostimulant".^{[1][2]} This guide aims to consolidate the fragmented information available on **Mefexamide hydrochloride**, presenting its chemical properties, historical clinical context, and putative pharmacological effects.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Mefexamide hydrochloride** is presented in Table 1. This information is derived from publicly accessible chemical databases.

Property	Value	Source
Molecular Formula	C15H25ClN2O3	PubChem CID: 3083802
IUPAC Name	N-[2-(diethylamino)ethyl]-2-(4-methoxyphenoxy)acetamide;hydrochloride	PubChem CID: 3083802
Molar Mass	316.82 g/mol	PubChem CID: 3083802
CAS Number	3413-64-7	PubChem CID: 3083802
Synonyms	Mefexamida, Timodyne, Mexephenamide, ANP-297	PubChem CID: 4045, MedchemExpress

Historical Clinical and Pharmacological Insights

The most significant piece of evidence regarding the clinical investigation of Mefexamide comes from a 1969 publication in *Acta Neurologica et Psychiatrica Belgica*.^[2] While the full text of this article, titled "[Clinical study and electroencephalographic effects of mefexamide]," remains elusive, the associated Medical Subject Headings (MeSH) terms provide critical insights into its studied application.

The MeSH terms include:

- Antidepressive Agents / administration & dosage*
- Depression / drug therapy*
- Mental Disorders / drug therapy*
- Electroencephalography^[2]

This strongly suggests that Mefexamide was primarily investigated for its potential as an antidepressant. The inclusion of "Electroencephalography" indicates that its effects on brain electrical activity were a component of this clinical study.^[2]

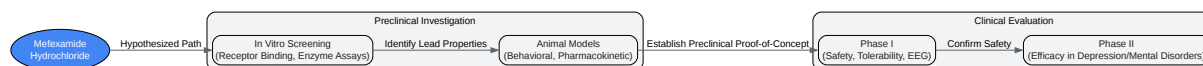
A more recent description from a commercial supplier characterizes **Mefexamide hydrochloride** as a "particular psychostimulant" with the ability to reverse the

psychodepressant effects induced by diazepam and other benzodiazepine sedatives.[1] This claim is attributed to a 1982 article in the "Bulletin of Experimental Biology and Medicine".[1] However, without access to the full study, the specifics of this "psychostimulant" activity and the experimental context remain unknown.

The apparent dual characterization as both an antidepressant and a psychostimulant is not uncommon in pharmacology, as some compounds can exhibit overlapping effects. However, the lack of detailed mechanistic studies for Mefexamide makes it impossible to delineate these properties further.

Putative Mechanism of Action (Hypothetical)

Due to the absence of any published receptor binding assays, enzyme inhibition studies, or other mechanistic investigations, the precise mechanism of action of **Mefexamide hydrochloride** is unknown. Based on its historical context as an antidepressant and its description as a psychostimulant, a hypothetical workflow for its investigation can be conceptualized.



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Hypothetical Drug Development Workflow for Mefexamide.

Experimental Protocols (Unavailable)

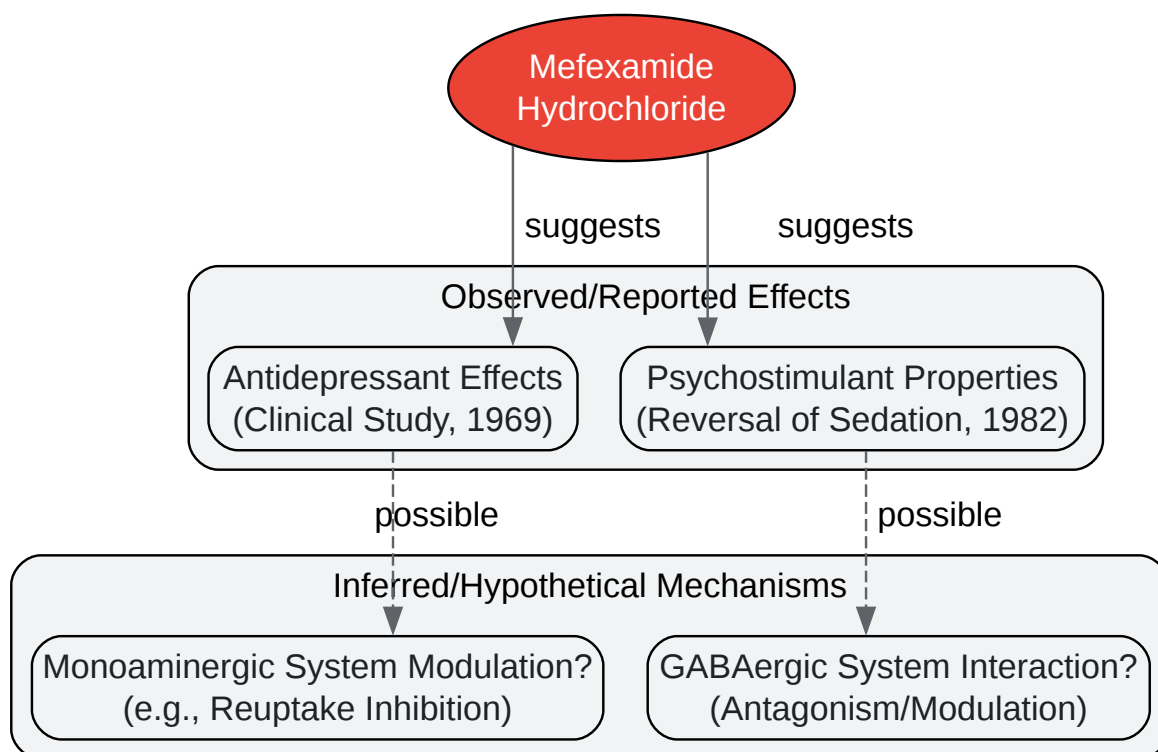
A thorough search of scientific literature did not yield any detailed experimental protocols for either in vitro or in vivo studies of **Mefexamide hydrochloride**. The 1969 clinical study would presumably contain details on the patient population, dosage, and EEG recording parameters, but this information is not publicly available. Similarly, the experimental design of the study investigating its effects on diazepam-induced sedation is unknown.

Data Presentation (Unavailable)

No quantitative data, such as receptor binding affinities (K_i), half-maximal inhibitory concentrations (IC_{50}), pharmacokinetic parameters (e.g., half-life, bioavailability), or clinical trial efficacy measures, could be located in the available literature for **Mefexamide hydrochloride**.

Logical Relationships and Inferred Properties

Given the limited data, we can only infer logical relationships. The historical classification as an antidepressant suggests a potential interaction with monoaminergic systems (e.g., serotonin, norepinephrine, dopamine), which were the primary targets for antidepressants of that era. The description as a psychostimulant that reverses benzodiazepine effects could imply a mechanism that is distinct from traditional stimulants and may involve GABAergic pathways, though this is highly speculative.



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Inferred Relationships of Mefexamide's Properties.

Conclusion and Future Directions

Mefexamide hydrochloride is a compound with a sparse and fragmented history. The available evidence points to its investigation as an antidepressant in the late 1960s, with a later, less-defined description as a psychostimulant. The lack of accessible primary literature, particularly the full-text articles from 1969 and 1982, presents a significant barrier to a complete understanding of its pharmacological profile.

For drug development professionals and researchers, **Mefexamide hydrochloride** represents a scientific curiosity. A modern re-evaluation of this compound would be necessary to determine its true pharmacological properties. This would involve:

- Chemical Re-synthesis and Verification: Ensuring the purity and identity of the compound.
- Comprehensive In Vitro Profiling: Screening against a wide range of receptors, transporters, and enzymes, particularly those related to CNS function.
- In Vivo Pharmacokinetic and Pharmacodynamic Studies: Characterizing its absorption, distribution, metabolism, and excretion, as well as its behavioral effects in established animal models of depression and stimulation.

Without such a systematic re-investigation, the psychostimulant and antidepressant properties of **Mefexamide hydrochloride** remain largely in the realm of historical scientific literature.

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References

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